

An In-depth Technical Guide to Metsulfuron-methyl: Chemical Properties and Synthesis

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Compound of Interest

Compound Name: *Metsulfuron*

Cat. No.: *B056326*

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This guide provides a comprehensive overview of the chemical properties and synthesis of the sulfonylurea herbicide, **Metsulfuron**-methyl. The information is intended for a technical audience and includes detailed data, experimental protocols, and visual representations of its synthesis and mode of action.

Chemical Properties of Metsulfuron-methyl

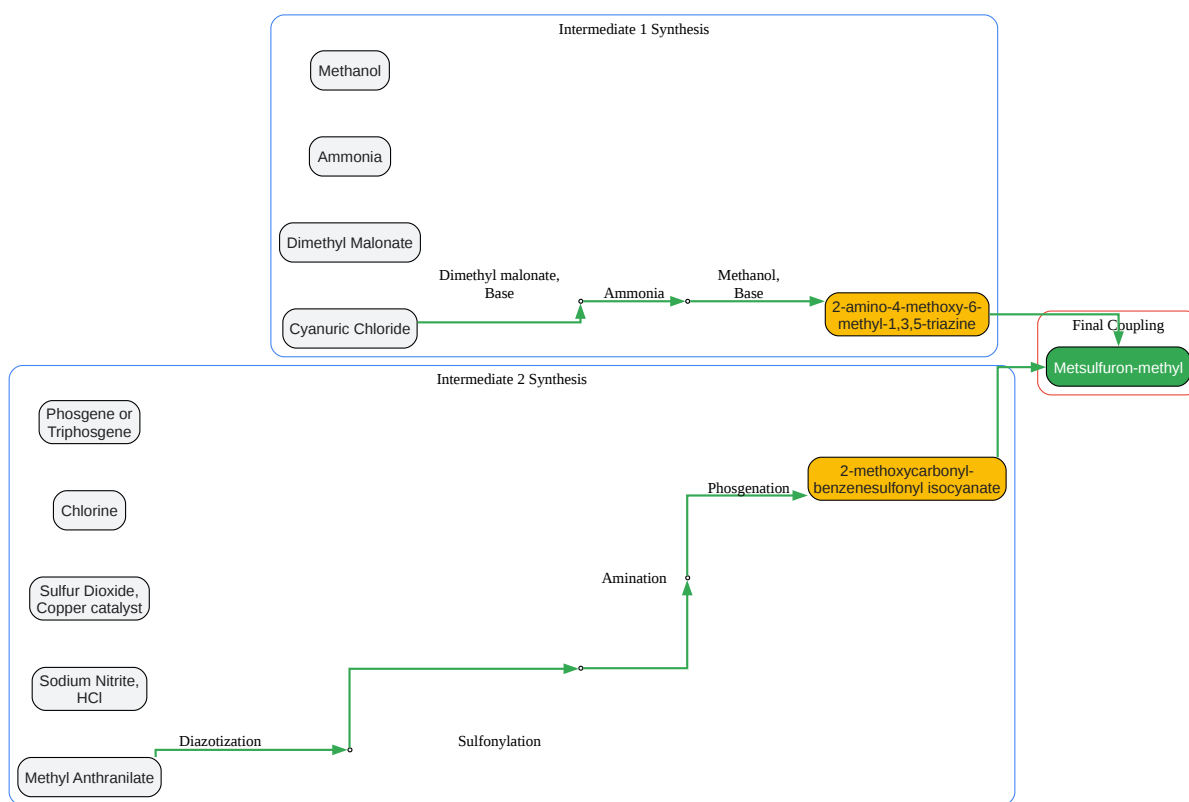
Metsulfuron-methyl is a selective, systemic herbicide used to control broadleaf weeds and some annual grasses in cereals and other crops.^{[1][2]} It is a white to pale yellow crystalline solid with a faint, sweet ester-like odor.^{[3][4]} A comprehensive summary of its chemical and physical properties is presented in Table 1.

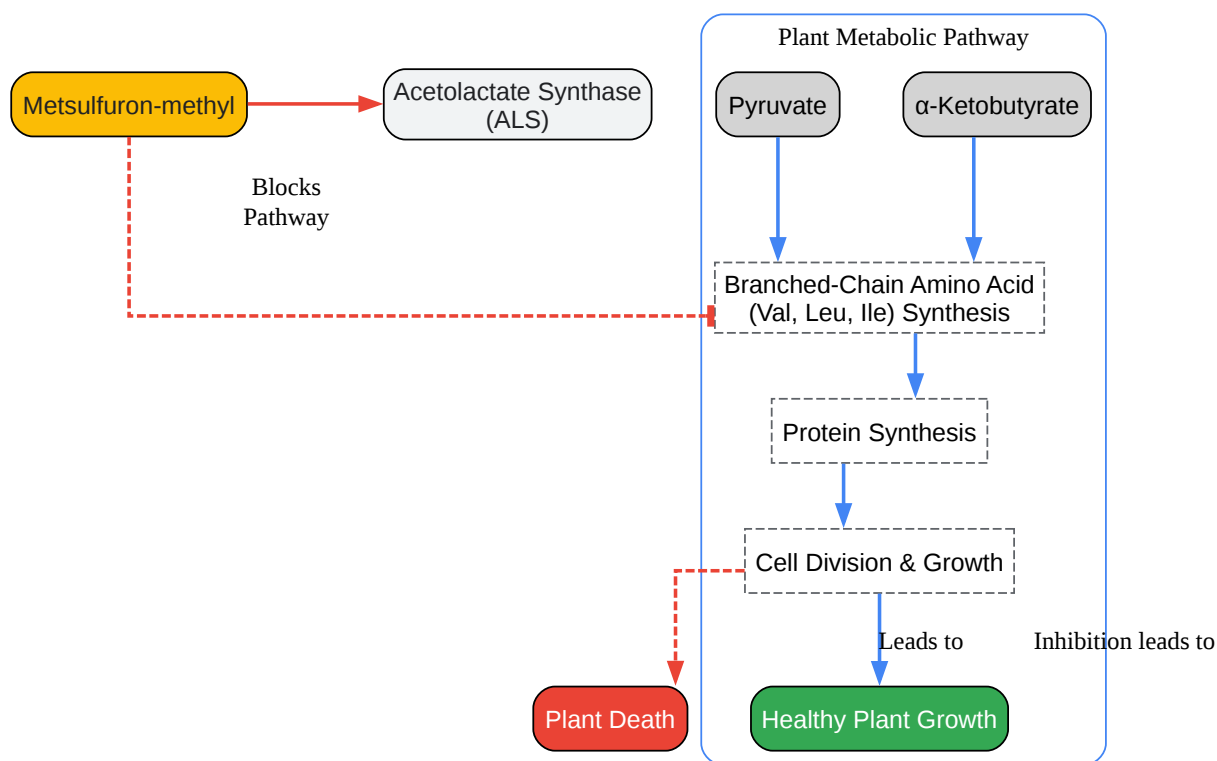
Property	Value	References
IUPAC Name	methyl 2-[[[(4-methoxy-6-methyl-1,3,5-triazin-2-yl)amino]carbonyl]amino]sulfonyl]benzoate	[1][3]
CAS Number	74223-64-6	[3][5]
Molecular Formula	C ₁₄ H ₁₅ N ₅ O ₆ S	[3][5]
Molar Mass	381.36 g/mol	[5]
Melting Point	158-166 °C	[5][6]
Water Solubility	270 mg/L (pH 4.6, 25 °C), 1750 mg/L (pH 5.4, 25 °C), 2790 mg/L (pH 7, 25 °C), 213,000 mg/L (pH 9, 25 °C)	[1]
Solubility in Organic Solvents (20 °C)	Acetone: 36,000 mg/L, Methylene chloride: 121,000 mg/L, Methanol: 7,300 mg/L, n-Hexane: 0.79 mg/L	[1]
Vapor Pressure	2.5 x 10 ⁻¹² mm Hg (25 °C)	[1]
pKa	3.75 - 3.8	[3][7]
LogP (Kow)	-1.87 (pH 7, 20 °C)	[8]

Synthesis of Metsulfuron-methyl

The commercial synthesis of **Metsulfuron-methyl** is a multi-step process that involves the preparation of two key intermediates: 2-amino-4-methoxy-6-methyl-1,3,5-triazine and 2-methoxycarbonylbenzenesulfonyl isocyanate. These intermediates are then coupled to form the final product.

Synthesis Pathway Overview





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- To cite this document: BenchChem. [An In-depth Technical Guide to Metsulfuron-methyl: Chemical Properties and Synthesis]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b056326#chemical-properties-and-synthesis-of-metsulfuron-methyl-herbicide>]

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